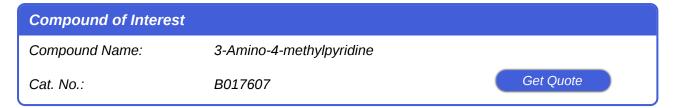


## Technical Guide: Physicochemical Properties of 3-Amino-4-methylpyridine

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Audience: Researchers, Scientists, and Drug Development Professionals Topic: **3-Amino-4-methylpyridine** Melting Point and Boiling Point

This document provides a comprehensive technical overview of the melting and boiling points of **3-Amino-4-methylpyridine** (CAS: 3430-27-1), a key intermediate in the synthesis of pharmaceuticals such as the anti-AIDS drug Nevirapine.[1][2] It includes collated physical property data, detailed experimental protocols for property determination, and logical diagrams illustrating workflows and synthesis pathways.

## **Quantitative Physicochemical Data**

The melting and boiling points of **3-Amino-4-methylpyridine** are critical parameters for its purification, handling, and quality control in synthetic processes. The data compiled from various sources are presented below.



Property	Value	Pressure / Conditions	Source
Melting Point	102-107 °C	N/A	
102-106 °C	N/A	[3]	
103.0-107.0 °C	N/A		_
102.0-108.0 °C	Clear melt	[4]	_
104-105 °C	N/A	[5]	_
Boiling Point	261.3 °C	760 Torr (Estimated)	[3]
254 °C	N/A	[5]	

Table 1: Summary of Melting and Boiling Points for 3-Amino-4-methylpyridine.

## **Experimental Protocols for Property Determination**

Accurate determination of melting and boiling points is fundamental for verifying the identity and purity of a chemical compound.[6] Pure compounds typically exhibit a sharp melting range of 1-2°C, whereas impurities tend to depress the melting point and broaden the range.[6]

## **Melting Point Determination Protocol (Capillary Method)**

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[7]

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns).[6]
- Glass capillary tubes (one end sealed).
- Mortar and pestle (optional, for sample grinding).
- Spatula.

#### Procedure:



- Sample Preparation: Ensure the **3-Amino-4-methylpyridine** sample is completely dry and finely powdered.[8] Introduce a small amount of the sample into the open end of a capillary tube.
- Loading the Capillary: Tap the sealed end of the tube gently on a hard surface or drop it through a long glass tube to pack the solid tightly into the bottom.[6][8] The packed sample height should be 2-3 mm for an accurate reading.[8]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[6][8]
- Approximate Determination: Heat the block rapidly to obtain a rough estimate of the melting point. This allows for a more precise measurement in the subsequent step.
- Accurate Determination: Allow the apparatus to cool to at least 15°C below the estimated melting point.[8] Prepare a new sample and heat it slowly, ensuring the temperature increases at a rate of no more than 1-2°C per minute as it approaches the expected melting range.[8]
- Data Recording: Record the temperature at which the first drop of liquid is observed (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point is reported as the range T1-T2.

# **Boiling Point Determination Protocol (Thiele Tube Method)**

The Thiele tube method is a convenient technique for determining the boiling point of a liquid using a small sample volume.[9]

#### Apparatus:

- Thiele tube.
- Thermometer.
- Small test tube (e.g., Durham tube).



- Capillary tube (one end sealed).
- Rubber band or thread.
- Heating source (e.g., Bunsen burner).
- Mineral oil or other suitable heating bath liquid.[10]

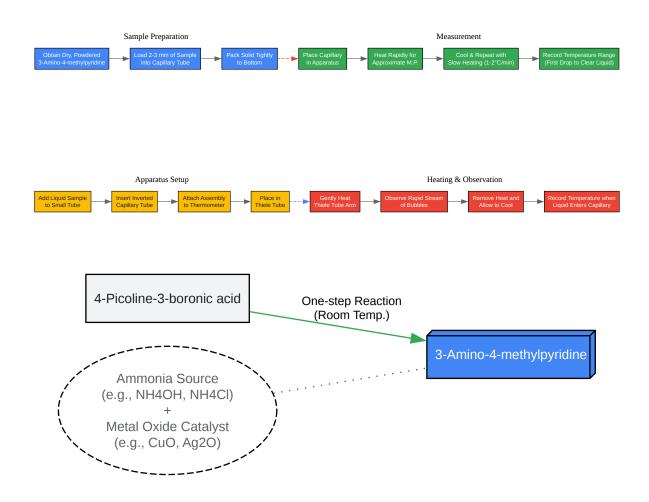
#### Procedure:

- Sample Preparation: Fill the small test tube to about half its volume with liquid **3-Amino-4-methylpyridine** (requires melting the solid first).[9]
- Capillary Insertion: Place the capillary tube into the test tube with its sealed end pointing upwards.[9]
- Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the bottom
  of the tube is level with the thermometer bulb.[9]
- Apparatus Setup: Clamp the Thiele tube to a stand and insert the thermometer assembly, ensuring the sample is immersed in the mineral oil bath. The oil level should be above the side arm junction to allow for proper convection.[9]
- Heating: Gently heat the side arm of the Thiele tube with a burner.[9][11] This will cause the oil to circulate and ensure uniform heating.
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.[11]
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool.[9]
   Observe the sample closely. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[9][11] This indicates that the vapor pressure of the sample equals the atmospheric pressure.

## Visualized Workflows and Relationships



The following diagrams, generated using Graphviz, illustrate key experimental and synthetic processes related to **3-Amino-4-methylpyridine**.



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